

Atx II quality control and purity assessment

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Compound of Interest

Compound Name:	Atx II
CAS No.:	60748-45-0
Cat. No.:	B3026492

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Atx II Technical Support Center

This guide provides researchers, scientists, and drug development professionals with comprehensive information for the quality control, purity assessment, and experimental troubleshooting of Anemonia viridis Toxin II (**Atx II**).

Frequently Asked Questions (FAQs)

1. General Information

- Q: What is **Atx II**?
 - A: **Atx II** is a potent neurotoxin originally isolated from the venom of the sea anemone *Anemonia sulcata* (also known as *Anemonia viridis*).^{[1][2][3]} It is a 47-amino acid peptide that modulates the gating kinetics of voltage-gated sodium channels (NaV) by delaying their inactivation, which prolongs the action potential in excitable membranes.^{[1][4]}
- Q: What is the primary mechanism of action for **Atx II**?
 - A: **Atx II** binds to site 3 on the alpha-subunit of voltage-gated sodium channels, affecting the movement of the domain IV voltage-sensor.^[5] This interaction slows the

conformational changes required for the channel to inactivate, leading to a persistent or "late" inward sodium current.[1][5]

- Q: What are the common applications of **Atx II** in research?
 - A: **Atx II** is widely used as a pharmacological tool to study the function and kinetics of various NaV channel subtypes.[4] It is a powerful activator for both TTX-sensitive and TTX-insensitive sodium channels.[4] In drug development, particularly in cardiac safety studies, it is used to induce a late NaV1.5 sodium current to test whether drug candidates have an inhibitory effect on this pro-arrhythmic current.[5]

2. Handling and Storage

- Q: How is **Atx II** supplied and how should it be stored?
 - A: **Atx II** is typically supplied as a lyophilized powder.[4] It is shipped on dry ice and should be stored at -20°C upon arrival.[4]
- Q: What is the shelf life of **Atx II**?
 - A: The lyophilized product has a shelf life of approximately two years when stored at -20°C . [4] Once reconstituted, the solution is stable for at least three months if stored in working aliquots at -20°C . [4]
- Q: How do I reconstitute **Atx II**?
 - A: Reconstitute the lyophilized powder with distilled water or a suitable aqueous buffer.[4] For example, dissolving 50 μg of **Atx II** in 1.01 mL of buffer will result in a 10 μM stock solution.[4] Some suppliers also note solubility in DMSO.[6] It is crucial to consult the product-specific datasheet for precise instructions.

Atx II Specifications

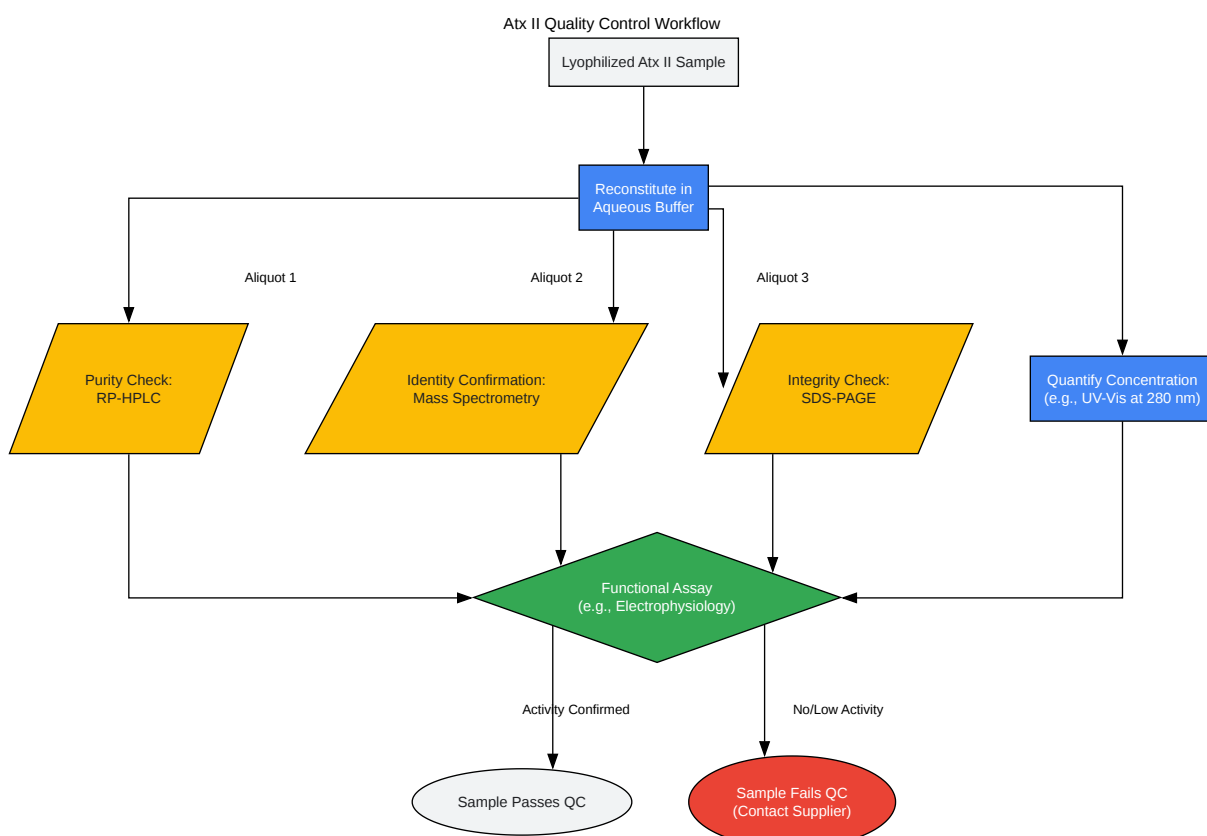
The following table summarizes the key quantitative data and specifications for **Atx II**.

Property	Value	Reference
Source	Anemonia sulcata / Anemonia viridis	[1]
Molecular Formula	C ₂₁₃ H ₃₂₉ N ₆₃ O ₆₁ S ₆	[1]
Molecular Mass	~4940.7 Da	[1][5]
Amino Acid Count	47	[1][4]
Amino Acid Sequence	GVPCLCDSGDGPSVRGNTLSG IIWLAGCPSGWHNCKKHGPTI GWCKQ	[1]
Disulfide Bridges	3	[1][5]
Purity (Typical)	≥98%	[4]
Effective Concentration	10–100 nM	[4]
EC ₅₀ (NaV1.1/1.2)	~7 nM	[1]
IC ₅₀ (hH1 - NaV1.5)	~11 nM	[7]
IC ₅₀ (rSkM1 - NaV1.4)	~51 nM	[7]

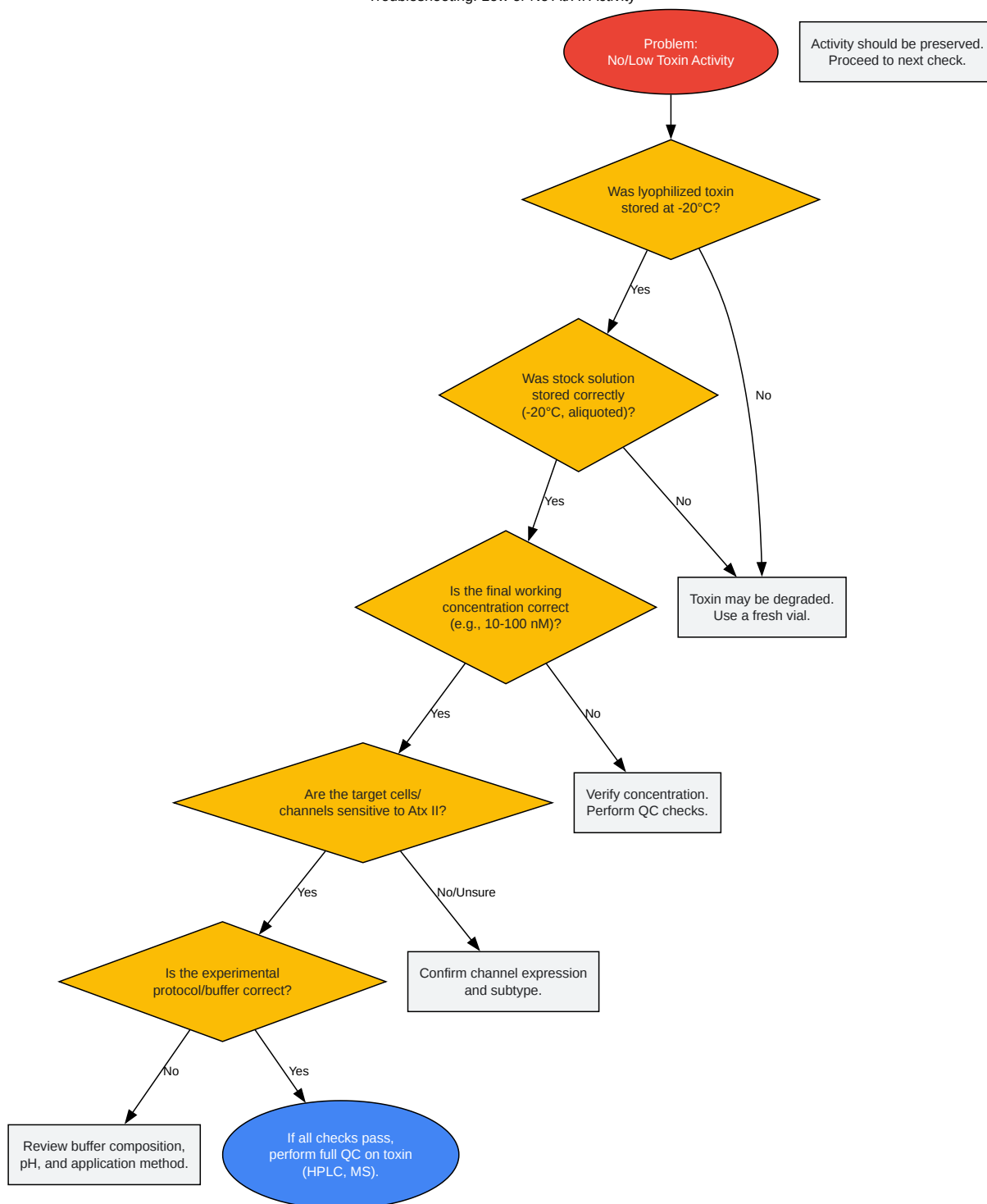
Quality Control and Purity Assessment

Ensuring the purity and integrity of **Atx II** is critical for reproducible experimental results. The following are standard methodologies for assessing the quality of your toxin sample.

Experimental Workflow for Atx II Quality Control



Troubleshooting: Low or No Atx II Activity



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